

The Early Discovery and Characterization of CGP-53153: A Technical Overview

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Compound of Interest

Compound Name: CGP-53153

Cat. No.: B15614603

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Abstract

This technical guide provides a comprehensive overview of the early research and discovery of **CGP-53153**, a potent steroidal inhibitor of the enzyme 5 α -reductase. **CGP-53153**, chemically identified as N-(2-cyano-2-propyl)-3-oxo-4-aza-5 α -androst-1-ene-17 β -carboxamide, emerged from early drug discovery programs as a promising agent for conditions associated with high levels of dihydrotestosterone (DHT). This document collates available data on its mechanism of action, inhibitory potency, and preclinical efficacy. It includes quantitative data from initial studies, outlines plausible experimental protocols based on contemporary methodologies, and visualizes the relevant biological pathways and experimental workflows.

Introduction

The enzyme 5 α -reductase plays a crucial role in androgen metabolism by catalyzing the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT). Elevated levels of DHT are implicated in the pathophysiology of several androgen-dependent conditions,

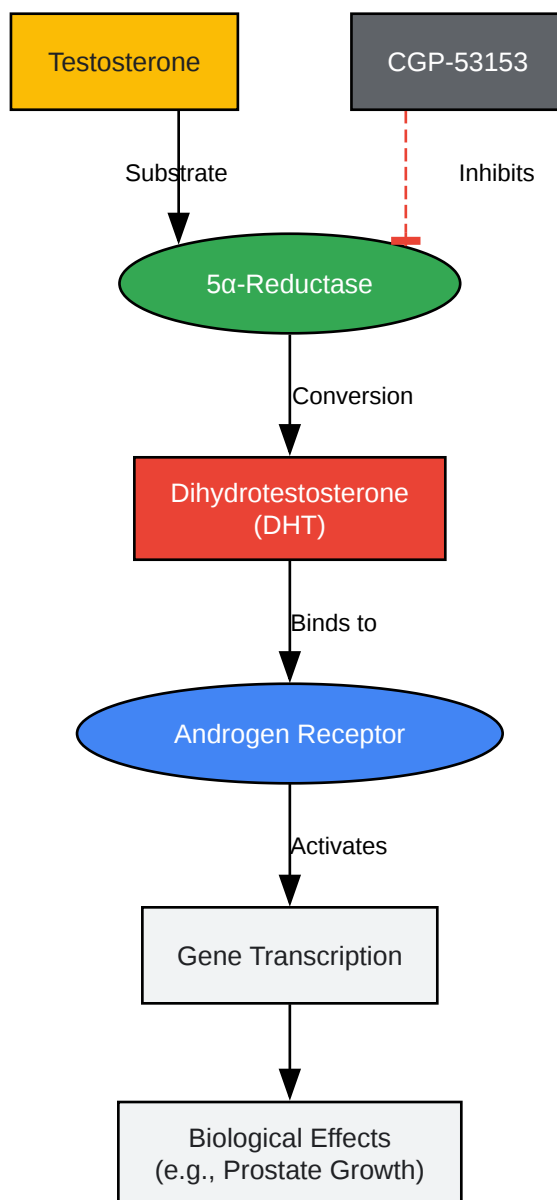
including benign prostatic hyperplasia (BPH), androgenetic alopecia, and prostate cancer. The development of 5 α -reductase inhibitors has been a significant therapeutic strategy for these conditions. **CGP-53153** was identified as a competitive inhibitor of this enzyme, demonstrating significant potency in both in vitro and in vivo models.

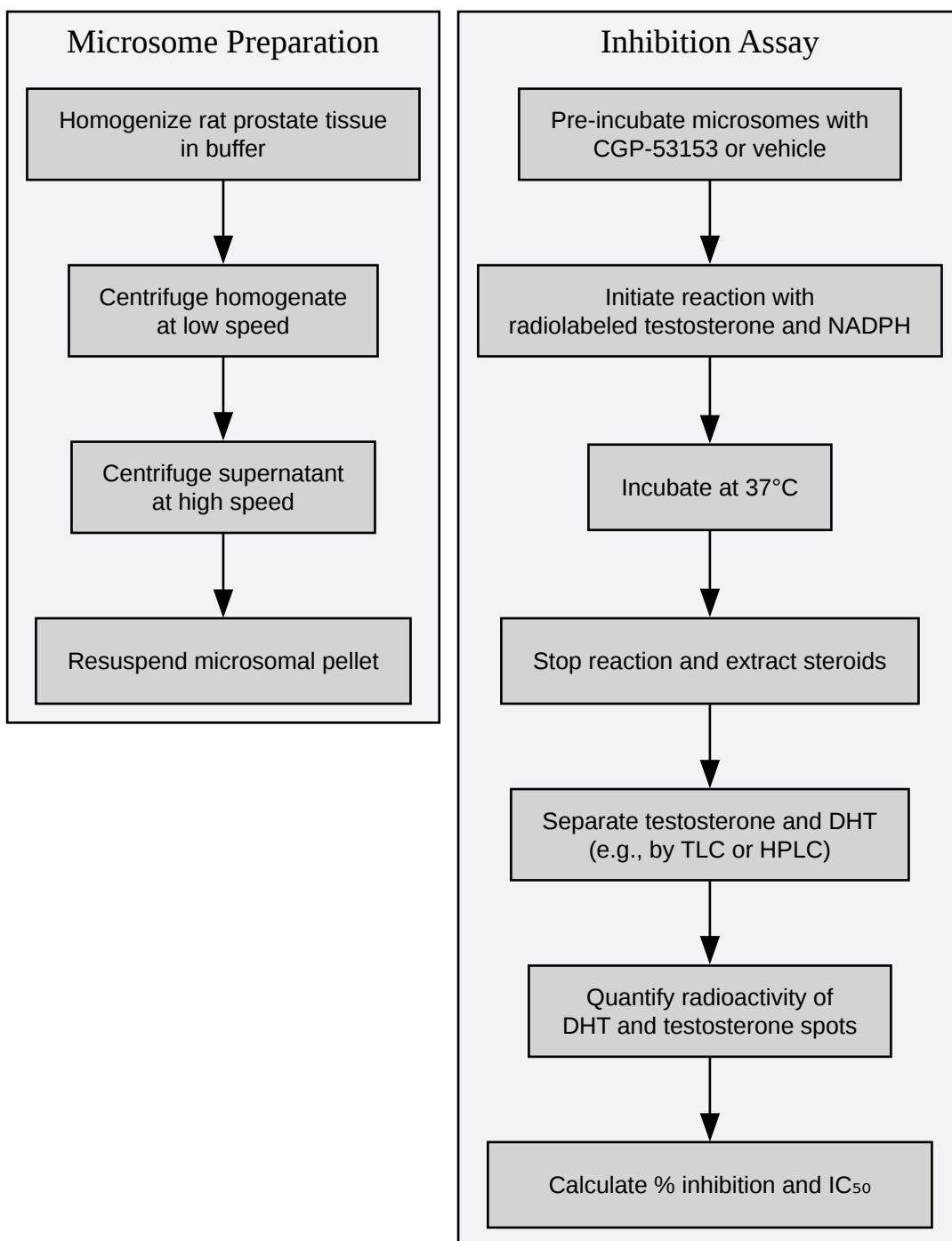
Mechanism of Action

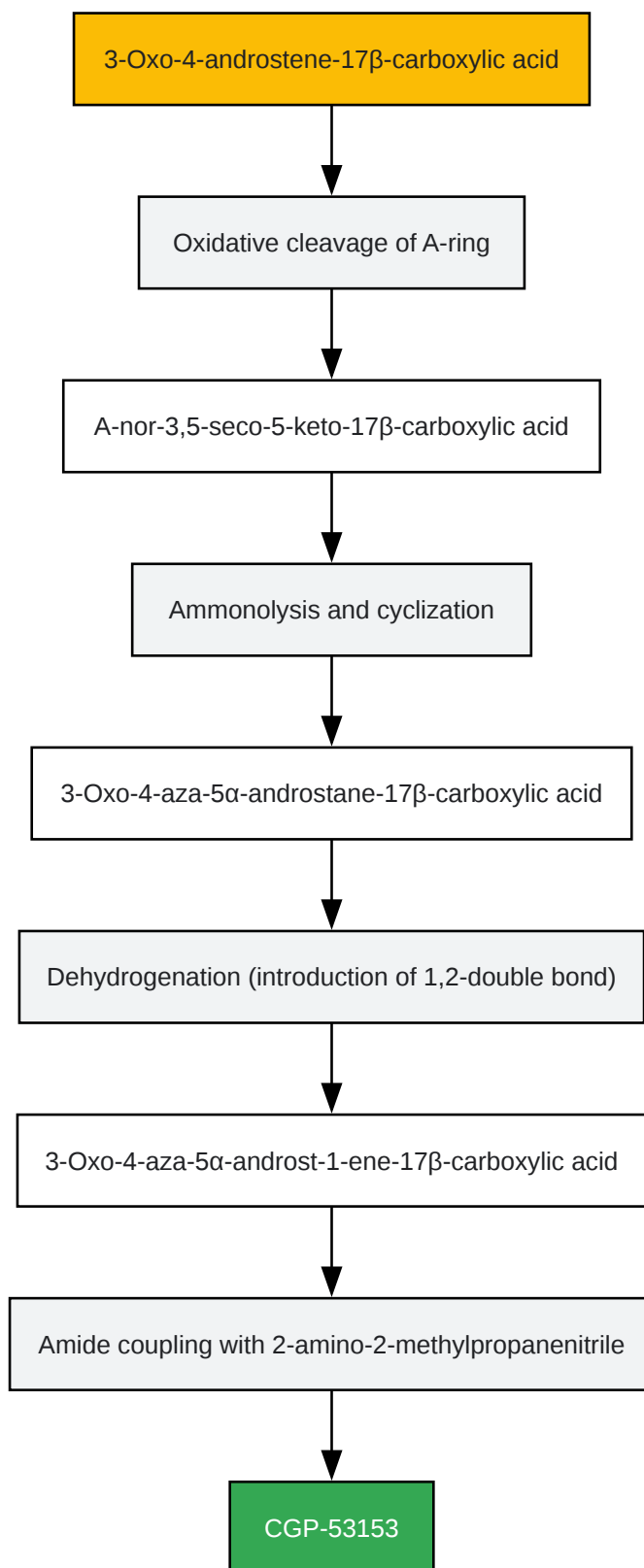
CGP-53153 functions as a competitive inhibitor of 5 α -reductase. This mechanism involves the binding of the inhibitor to the active site of the enzyme, thereby preventing the binding and subsequent conversion of the natural substrate, testosterone. The reduction in DHT synthesis is the primary pharmacological effect of **CGP-53153**.

Signaling Pathway

The following diagram illustrates the 5 α -reductase signaling pathway and the point of inhibition by **CGP-53153**.







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